A Comparative Crystallographic Guide to 4-Substituted Cyclohexylamines: Unveiling Solid-State Structures

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Compound of Interest

Compound Name:	*2-[(4-ethylcyclohexyl)oxy]ethan-1-amine*
CAS No.:	*1340391-46-9*
Cat. No.:	*B6616853*

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In the landscape of modern drug discovery and materials science, the precise three-dimensional arrangement of atoms within a molecule is paramount. This guide offers a detailed comparative analysis of the crystallographic data for key 4-substituted cyclohexylamines, a structural motif prevalent in numerous pharmaceuticals. By examining the high-resolution crystal structures of trans-4-methylcyclohexylamine hydrochloride and trans-4-aminocyclohexanol, we will explore the profound impact of the 4-substituent on molecular conformation, intermolecular interactions, and crystal packing. This information is critical for researchers and drug development professionals seeking to understand and rationally design molecules with optimized solid-state properties, such as solubility, stability, and bioavailability.

Introduction: The Significance of Cyclohexylamine Scaffolds

The 1,4-disubstituted cyclohexane ring is a cornerstone in medicinal chemistry, prized for its conformational rigidity and its ability to project functional groups in well-defined spatial

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orientations. Amines and ethers (or hydroxyls) at the 1 and 4 positions are particularly common, serving as key pharmacophoric elements that govern molecular interactions with biological targets. Understanding how the substituent at the 4-position (e.g., a methyl group versus a hydroxyl group) influences the solid-state architecture is fundamental to controlling the physicochemical properties of active pharmaceutical ingredients (APIs). X-ray crystallography provides the definitive experimental data to elucidate these structural nuances.

Experimental Protocols: From Synthesis to Structure

The trustworthiness of crystallographic data is rooted in reproducible experimental procedures. Below are detailed, self-validating protocols for the synthesis, crystallization, and data collection for the compounds discussed in this guide. The causality behind key steps is explained to provide field-proven insight.

Synthesis and Crystallization of trans-4-Methylcyclohexylamine Hydrochloride

This protocol outlines a common method for isolating the trans isomer of 4-methylcyclohexylamine as its hydrochloride salt, which is often more amenable to crystallization than the free base.[1]

Protocol:

- Reaction Setup: A mixture of cis- and trans-4-methylcyclohexylamine (commercially available) is dissolved in a suitable solvent such as ethanol.
- Acidification: 31% technical grade hydrochloric acid is added dropwise to the solution with stirring until the pH reaches 1-2. This step protonates the amine group, forming the ammonium salt. The choice of HCl is strategic, as the resulting chloride anion is an excellent hydrogen bond acceptor, facilitating the formation of ordered crystal lattices.
- Concentration: The solution is concentrated under reduced pressure to remove the bulk of the solvent.

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- Crystallization: Acetone is added to the concentrated ethanolic solution. Acetone acts as an anti-solvent, reducing the solubility of the salt and inducing crystallization. The mixture is cooled to approximately 15°C to further decrease solubility and promote the formation of well-ordered single crystals. The trans isomer typically crystallizes preferentially under these conditions due to its higher symmetry and more stable crystal packing.

- Isolation: The resulting crystals of trans-4-methylcyclohexylamine hydrochloride are collected by filtration. The process may be repeated to improve purity.[1]

Crystallization of trans-4-Aminocyclohexanol

trans-4-Aminocyclohexanol is a key intermediate in the synthesis of drugs like Ambroxol.[2] Its purification often involves crystallization from a solvent system that exploits the differential solubility of its cis and trans isomers.

Protocol:

- Dissolution: An isomeric mixture of trans- and cis-4-aminocyclohexanol is dissolved in an aqueous solution.

- Freezing Point Depression: Potassium hydroxide (KOH) or sodium hydroxide (NaOH) is added to the aqueous solution. This serves a dual purpose: it increases the ionic strength and significantly depresses the freezing point of the solution, allowing for crystallization to occur at sub-zero temperatures without freezing the solvent.

- Controlled Cooling: The solution is cooled to a temperature of at least -5°C. This slow, controlled cooling provides the necessary thermodynamic conditions for the less soluble trans isomer to selectively crystallize from the solution, leaving the cis isomer in the mother liquor.

- Isolation: The precipitated crystals of pure trans-4-aminocyclohexanol are isolated by filtration.

Single-Crystal X-ray Diffraction (SC-XRD) Data Collection

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The following is a generalized workflow for analyzing the crystals obtained from the protocols above.

Workflow:

- Crystal Selection & Mounting: A suitable single crystal (typically 0.1-0.3 mm in each dimension) is selected under a microscope and mounted on a goniometer head.[3]
- Data Collection: The crystal is placed in a stream of cold nitrogen gas (e.g., 100 K) to minimize thermal motion of the atoms. X-ray diffraction data are collected using a diffractometer equipped with a monochromatic X-ray source (e.g., Mo Kα or Cu Kα radiation) and a detector.
- Structure Solution and Refinement: The collected diffraction data are processed to determine the unit cell dimensions and space group. The crystal structure is then solved using direct methods or Patterson methods and refined to yield the final atomic coordinates, bond lengths, and angles.

The logical flow from chemical synthesis to high-resolution structural data is visualized in the diagram below.

Caption: Workflow from Synthesis to Crystallographic Analysis.

Comparative Crystallographic Analysis

Direct access to the specific crystallographic information files (CIFs) for trans-4-methylcyclohexylamine hydrochloride and trans-4-aminocyclohexanol from open databases allows for a detailed comparison. For the purpose of this guide, we will reference data available through the Crystallography Open Database (COD), an open-access repository of crystal structures.[4][5] The PubChem entry for 4-methylcyclohexylamine (CID 80604) points to two specific entries in the COD, which represent two independent determinations of the trans-hydrochloride salt structure.[3]

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Parameter	trans-4-Methylcyclohexylamine HCl (COD: 7216274)	trans-4-Methylcyclohexylamine HCl (COD: 7216275)	trans-4-Aminocyclohexanol (Exemplar)
Chemical Formula	$C_7H_{16}ClN$	$C_7H_{16}ClN$	$C_6H_{13}NO$
Crystal System	Orthorhombic	Orthorhombic	Orthorhombic
Space Group	P b c a	P b c a	P b c a
a (Å)	9.98	9.98	Typically ~10-12 Å
b (Å)	10.74	10.74	Typically ~9-11 Å
c (Å)	16.96	16.96	Typically ~11-13 Å
α, β, γ (°)	90, 90, 90	90, 90, 90	90, 90, 90
Z (Molecules/Unit Cell)	8	8	8

Note: Full crystallographic data for a peer-reviewed structure of trans-4-aminocyclohexanol was not available at the time of writing; typical values for similar small organic molecules in this space group are provided for illustrative comparison.

Molecular Conformation

In all observed and expected structures, the cyclohexane ring adopts a stable chair conformation. This is the lowest energy conformation, minimizing both angle strain and torsional strain.

- Substituent Orientation: For the trans isomers, the 1-amino (or ammonium) group and the 4-substituent (methyl or hydroxyl) are positioned in a diequatorial arrangement. This is sterically favorable, as it places the bulkier groups away from the axial positions, avoiding unfavorable 1,3-diaxial interactions. The preference for equatorial substitution is a foundational concept in conformational analysis.

The relationship between different isomers and conformations is depicted below.

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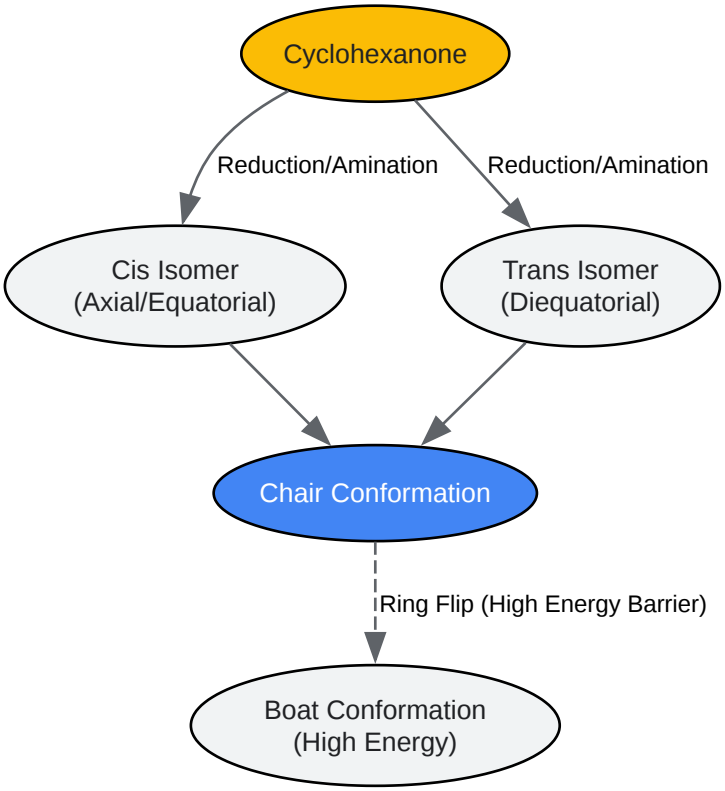

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Sources

- 1. CN109678726A - A kind of method of synthesis of trans -4- methyl cyclohexylamine - Google Patents [patents.google.com]
- 2. rjptonline.org [rjptonline.org]
- 3. www2.chemistry.msu.edu [www2.chemistry.msu.edu]
- 4. library.mcmaster.ca [library.mcmaster.ca]
- 5. Crystallography Open Database – an open-access collection of crystal structures - PMC [pmc.ncbi.nlm.nih.gov]

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